

Proper Disposal of RO5101576: A Comprehensive Guide for Laboratory Professionals

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Compound of Interest

Compound Name: RO5101576

Cat. No.: B15571220

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For researchers, scientists, and drug development professionals handling **RO5101576**, ensuring its proper disposal is a critical component of laboratory safety and environmental responsibility. This guide provides essential, step-by-step information for the safe handling and disposal of this compound, in line with established safety protocols.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to handle **RO5101576** in accordance with its Safety Data Sheet (SDS).^[1] Personal protective equipment (PPE) is mandatory to avoid skin and eye contact.

Recommended Personal Protective Equipment:

- Eye/Face Protection: Safety glasses with side-shields.
- Skin Protection: Chemically resistant gloves and a lab coat.
- Respiratory Protection: Not typically required under normal use with adequate ventilation.

In the event of accidental exposure, follow these first-aid measures:

- After Inhalation: Move the individual to fresh air.

- After Skin Contact: Wash the affected area thoroughly with soap and water.
- After Eye Contact: Rinse cautiously with water for several minutes.
- After Ingestion: Do not induce vomiting. Seek immediate medical attention.

Step-by-Step Disposal Protocol

The disposal of **RO5101576** and its containers must be conducted in adherence to local, state, and federal regulations.[\[2\]](#)

- Waste Identification and Collection:
 - Collect waste **RO5101576** and any contaminated materials (e.g., pipette tips, vials) in a designated, properly labeled, and sealed hazardous waste container.
 - Do not mix with other chemical waste unless compatibility is confirmed.
- Storage:
 - Store the hazardous waste container in a cool, dry, and well-ventilated area, away from incompatible materials.
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.
 - Provide the complete chemical name (**RO5101576**) and CAS number (1123155-95-2) to the disposal company.[\[1\]](#)
- Documentation:
 - Maintain a record of the amount of **RO5101576** disposed of and the date of disposal, in accordance with your institution's policies.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **RO5101576** is provided in the table below. This information is essential for safe handling and for the hazardous waste disposal contractor.

Property	Value
CAS Number	1123155-95-2
Appearance	Crystalline solid
Molecular Formula	C ₂₃ H ₂₄ N ₄ O ₅ S
Molecular Weight	468.53 g/mol
Solubility	Soluble in DMSO

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **RO5101576**.



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Caption: Workflow for the safe disposal of **RO5101576**.

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References

- 1. targetmol.com [targetmol.com]

- 2. files.dep.state.pa.us [files.dep.state.pa.us]
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